

Cross-Species Comparison of Allethrin's Lethal Dose (LD50)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allethrin

Cat. No.: B1665230

[Get Quote](#)

A Guide for Researchers and Drug Development Professionals

Allethrin is a synthetic pyrethroid insecticide widely used in residential and commercial applications to control various insect pests.[1][2][3] As a neurotoxin, it acts on the sodium channels in nerve cells, causing paralysis and eventual death in insects.[4] Understanding its toxicity across different species is crucial for assessing environmental impact, ensuring human safety, and guiding further research and development. This guide provides a comparative overview of the lethal dose (LD50) of **allethrin** in various animal species, supported by experimental data and standardized protocols.

Data Presentation: Comparative Toxicity of Allethrin

The acute toxicity of a substance is commonly measured by its LD50 (Lethal Dose, 50%), which is the dose required to kill half the members of a tested population after a specified test duration. For aquatic species, the LC50 (Lethal Concentration, 50%) is used. The following table summarizes the reported LD50 and LC50 values for **allethrin** and its isomers across a range of species.

Species	Common Name	LD50 / LC50 Value	Route of Administration	Reference
Rattus norvegicus	Rat	685-1100 mg/kg	Oral	[5]
Rattus norvegicus	Rat	>2500 mg/kg	Dermal	[5][6]
Mus musculus	Mouse	440-480 mg/kg	Oral	[5][7]
Oryctolagus cuniculus	Rabbit	4290 mg/kg	Oral	[4][5]
Oryctolagus cuniculus	Rabbit	1545 mg/kg	Dermal	[7]
Anas platyrhynchos	Mallard Duck	>2000 mg/kg	Oral	[5][8]
Colinus virginianus	Bobwhite Quail	2030 mg/kg	Oral	[5][8]
Oncorhynchus mykiss	Rainbow Trout	9.7 µg/L (96-hr LC50, Bioallethrin)	Aquatic	[9][10]
Ictalurus punctatus	Channel Catfish	14.6 µg/L (96-hr LC50, Esbiol)	Aquatic	[9]
Danio rerio	Zebrafish	0.80 µg/L (96-hr LC50, d-trans Allethrin)	Aquatic	[11]
Daphnia magna	Water Flea	150 - 50,000 µg/L (LC50)	Aquatic	[4]
Apis mellifera	Honey Bee	3-9 µ g/bee	Contact	[4]

Key Observations:

- Mammalian Toxicity: **Allethrin** exhibits slight to moderate acute toxicity in mammals when ingested orally and is generally less toxic via dermal exposure.[\[5\]](#)[\[7\]](#) The oral LD50 in rats ranges from 685 mg/kg to 1100 mg/kg.[\[5\]](#)
- Avian Toxicity: The substance is considered practically non-toxic to birds, with oral LD50 values exceeding 2000 mg/kg for species like the Mallard duck and Bobwhite quail.[\[5\]](#)[\[8\]](#)
- Aquatic Toxicity: **Allethrins** are very highly toxic to fish and aquatic invertebrates.[\[3\]](#)[\[4\]](#)[\[9\]](#) LC50 values for fish are in the low microgram-per-liter range, indicating a significant environmental risk to aquatic ecosystems.[\[9\]](#)
- Insect Toxicity: As an insecticide, **allethrin** is highly toxic to target insects like bees.[\[4\]](#)[\[12\]](#)

Experimental Protocols: LD50 Determination

The determination of acute oral toxicity is a standard initial step in the toxicological assessment of a chemical.[\[13\]](#) Methodologies are standardized by international bodies like the Organisation for Economic Co-operation and Development (OECD) to ensure data consistency and to reduce the number of animals required for testing.[\[14\]](#)

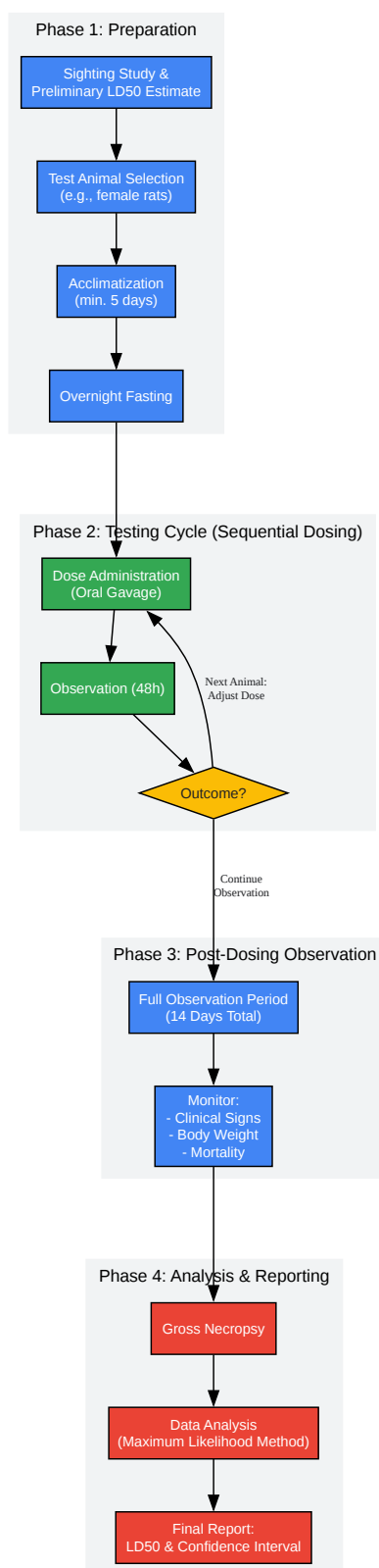
Summary of a Standard Protocol (Based on OECD Guideline 425: Up-and-Down Procedure)

- Objective: To determine the acute oral LD50 of a test substance.[\[15\]](#)
- Principle: The "Up-and-Down Procedure" (UDP) is a sequential testing method where single animals are dosed one at a time. The dose for each subsequent animal is adjusted up or down depending on the outcome (survival or death) for the previous animal. This approach significantly reduces the number of animals used compared to classical LD50 tests.[\[15\]](#)[\[16\]](#)
- Test Animals and Housing:
 - Species: The rat is the preferred species; healthy, young adult animals are used.[\[13\]](#)
 - Acclimatization: Animals are acclimatized to laboratory conditions for at least five days before the test.[\[13\]](#)
 - Fasting: Food is withheld overnight for rats before the test substance is administered. Water remains available.[\[13\]](#)

- Dose Administration:
 - The test substance is prepared in a suitable vehicle, with aqueous solutions being preferred.[\[13\]](#)
 - A single dose is administered to each animal by oral gavage.[\[15\]](#)
 - The first animal is dosed at a level just below the best preliminary estimate of the LD50.[\[15\]](#)
- Sequential Dosing:
 - Animals are typically dosed at 48-hour intervals.[\[15\]](#)
 - If an animal survives, the dose for the next animal is increased by a fixed factor.
 - If an animal dies, the dose for the next animal is decreased by the same factor.[\[15\]](#)
- Observation Period:
 - Animals are observed for signs of toxicity with special attention during the first four hours after dosing and daily thereafter for a total of 14 days.[\[15\]](#)[\[16\]](#)
 - Observations include changes in skin, fur, eyes, behavior, presence of tremors, convulsions, and mortality. Body weight is recorded weekly.[\[15\]](#)
- Data Analysis and Reporting:
 - At the conclusion of the study, all animals are subjected to a gross necropsy.[\[15\]](#)
 - The LD50 is calculated from the results using the maximum likelihood method, which also provides a confidence interval for the estimate.[\[15\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of a typical acute oral toxicity study based on the OECD Up-and-Down Procedure.



[Click to download full resolution via product page](#)

Caption: Workflow for Acute Oral LD50 Determination (OECD 425).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Allethrin (Ref: FMC 249) [sitem.herts.ac.uk]
- 2. primaryinfo.com [primaryinfo.com]
- 3. Allethrins - Wikipedia [en.wikipedia.org]
- 4. Allethrins (EHC 87, 1989) [inchem.org]
- 5. EXTOTOXNET PIP - ALLETHRIN [extoxnet.orst.edu]
- 6. Allethrins | C₁₉H₂₆O₃ | CID 11442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 9. downloads.regulations.gov [downloads.regulations.gov]
- 10. OPP Pesticide Ecotoxicity Database [ecotox.ipmcenters.org]
- 11. researchgate.net [researchgate.net]
- 12. beyondpesticides.org [beyondpesticides.org]
- 13. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. oecd.org [oecd.org]
- 16. Acute Toxicity by OECD Guidelines | PPTX [slideshare.net]
- To cite this document: BenchChem. [Cross-Species Comparison of Allethrin's Lethal Dose (LD₅₀)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665230#cross-species-comparison-of-allethrin-s-lethal-dose-ld50]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com